

coordination chemistry of Diamminesilver(1+)

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Compound Focus: Diamminesilver(1+)

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Core Chemical Properties and Structure

The diamminesilver(I) ion, $[\text{Ag}(\text{NH}_3)_2]^+$, is a classic example of a linear coordination complex where a central silver(I) cation is coordinated by two ammonia ligands [1] [2].

The table below summarizes its fundamental properties:

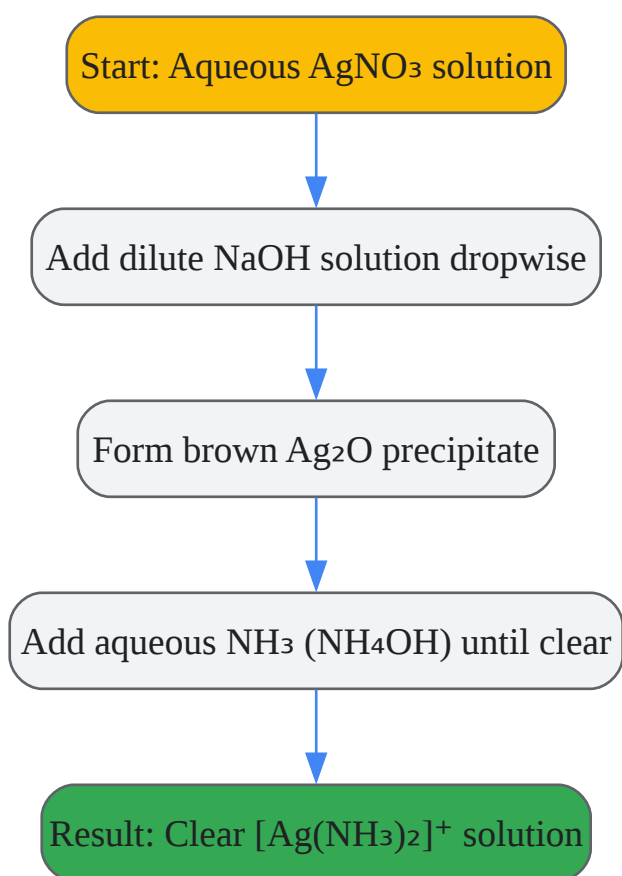
Property	Description
Molecular Formula	AgH_6N_2^+ [3]
Coordination Number	2 [1]
Molecular Geometry	Linear [1] [2]
Bond Angle (N-Ag-N)	175.2° to 180° [1] [2]
Typical Counter-Ions	NO_3^- , F^- , Cl^- , and various sulfonates [4] [5] [2]

This linear structure arises because the $\text{Ag}(\text{I})$ ion has a d^{10} electronic configuration, which favors low coordination numbers and linear geometry due to the lack of crystal field stabilization effects that are typical of other transition metals [1].

Synthesis and Experimental Protocols

The diamminesilver(I) complex is most commonly prepared in situ as Tollens' reagent. Due to its instability, it is not commercially available and must be freshly prepared in the laboratory [4]. **Aged reagent must be acidified after use to prevent the formation of highly explosive silver nitride** [4].

The following diagram illustrates the standard preparation workflow for Tollens' reagent:



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Synthesis workflow for $[Ag(NH_3)_2]^+$ (Tollens' reagent)

The key reaction steps are [4]:

- **Precipitation of Silver Oxide:** ($\text{2AgNO}_3 + \text{2NaOH} \rightarrow \text{Ag}_2\text{O(s)} \text{ (brown)} + \text{2NaNO}_3 + \text{H}_2\text{O}$)
- **Complexation and Dissolution:** ($\text{Ag}_2\text{O(s)} + \text{4NH}_3 + \text{2NaNO}_3 + \text{H}_2\text{O} \rightarrow \text{2[Ag(NH}_3\text{)}_2\text{]NO}_3 + \text{2NaOH}$)

An alternative, direct method involves adding aqueous ammonia directly to silver nitrate. A brown precipitate of Ag_2O forms initially but dissolves with excess ammonia to yield the clear diamminesilver(I) complex solution [4].

Key Chemical Reactions and Applications

The $[\text{Ag}(\text{NH}_3)_2]^+$ complex is a mild oxidizing agent, and its reactivity forms the basis for several important qualitative tests and applications.

Application	Reaction Principle & Observation
Tollens' Test for Aldehydes [4]	The complex oxidizes aldehydes (R-CHO) to carboxylate ions, while itself being reduced to elemental silver. A positive test is indicated by the formation of a shiny "silver mirror" on the glassware. ($\text{2[Ag(NH}_3)_2]^+ + \text{R-CHO} + \text{H}_2\text{O} \rightarrow \text{2Ag(s)} + \text{4NH}_3 + \text{R-COOH} + \text{2H}^+$)
Test for Terminal Alkynes [4]	The reagent reacts with terminal alkynes ($\text{R-C}\equiv\text{CH}$) to form insoluble silver acetylides ($\text{R-C}\equiv\text{C-Ag}$).
Halide Ion Differentiation [6]	The complex helps distinguish between silver halide precipitates. AgCl dissolves in dilute NH_3 to form $[\text{Ag}(\text{NH}_3)_2]^+$; AgBr requires concentrated NH_3 ; AgI is insoluble.
Silver Mirror Production [4]	Used to deposit a thin, reflective silver layer onto glass (e.g., vacuum flasks). Glucose is typically used as the reducing aldehyde.

Summary

The diamminesilver(I) cation, $[\text{Ag}(\text{NH}_3)_2]^+$, is a fundamental coordination compound with a well-defined linear structure. Its principal utility lies in its role as the active component in Tollens' reagent, making it invaluable for distinguishing aldehydes from ketones through a characteristic silver mirror reaction.

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